

Addressing solubility issues of Enavogliflozin in research buffers

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Technical Support Center: Enavogliflozin Solubility and Handling

This technical support center provides researchers, scientists, and drug development professionals with guidance on addressing solubility issues of **Enavogliflozin** in research buffers.

Frequently Asked Questions (FAQs)

Q1: What is the reported aqueous solubility of **Enavogliflozin**?

A1: The reported aqueous solubility of **Enavogliflozin** is 2.5 mg/mL.[1] However, this can be influenced by the specific buffer composition, pH, and temperature.

Q2: What is the recommended solvent for preparing a stock solution of **Enavogliflozin**?

A2: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **Enavogliflozin**. It is highly soluble in DMSO, with a reported solubility of 100 mg/mL.[2]

Q3: How should I store the **Enavogliflozin** stock solution?

A3: **Enavogliflozin** stock solutions in DMSO should be stored at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[3][4] To avoid repeated freeze-



thaw cycles, it is recommended to aliquot the stock solution into smaller volumes.

Q4: Can I dissolve **Enavogliflozin** directly in aqueous buffers like PBS?

A4: Direct dissolution in aqueous buffers is not recommended, especially at higher concentrations, due to the hydrophobic nature of the compound. It is best practice to first prepare a concentrated stock solution in an organic solvent like DMSO and then dilute it to the final working concentration in the desired aqueous buffer.

Q5: What is the mechanism of action of **Enavogliflozin**?

A5: **Enavogliflozin** is a selective inhibitor of the sodium-glucose cotransporter 2 (SGLT2), which is primarily located in the proximal renal tubules.[5] By inhibiting SGLT2, **Enavogliflozin** blocks the reabsorption of glucose from the glomerular filtrate back into the bloodstream, leading to increased urinary glucose excretion.[5]

Troubleshooting Guide

Issue: Precipitation is observed when diluting the DMSO stock solution into my aqueous research buffer.

- Possible Cause 1: Final concentration exceeds the solubility limit in the aqueous buffer.
 - Solution: Lower the final concentration of **Enavogliflozin** in your experiment. While the
 general aqueous solubility is 2.5 mg/mL, the solubility in a specific buffer system may be
 lower. It is advisable to perform a preliminary solubility test in your buffer of choice.
- Possible Cause 2: The percentage of DMSO in the final solution is too low to maintain solubility.
 - Solution: For in vitro assays, ensure the final DMSO concentration is kept as low as
 possible to avoid solvent effects on cells, typically below 0.5%. However, a certain amount
 of co-solvent may be necessary. If precipitation occurs, you may need to optimize the
 balance between the final **Enavogliflozin** concentration and the DMSO percentage.
- Possible Cause 3: The pH of the buffer affects solubility.



- Solution: The pKa of Enavogliflozin is 12.57, indicating it is a neutral molecule at physiological pH.[1][6] However, extreme pH values can affect the stability and solubility of any compound. Ensure your buffer pH is within a physiologically relevant range (e.g., pH 6.8-7.4) and is stable throughout your experiment.
- Possible Cause 4: The compound is "crashing out" of solution due to rapid dilution.
 - Solution: When diluting the DMSO stock, add it to the aqueous buffer dropwise while vortexing or stirring to ensure rapid and uniform mixing. This can prevent localized high concentrations that lead to precipitation.

Issue: Inconsistent results in cell-based assays.

- Possible Cause 1: Incomplete dissolution of Enavogliflozin.
 - Solution: Before adding to your cells, visually inspect your final working solution for any precipitate. If necessary, sonication can be used to aid dissolution after dilution from the DMSO stock. However, be cautious with sonication as it can generate heat.
- Possible Cause 2: Interaction with components in the cell culture medium.
 - Solution: Serum proteins in cell culture media can sometimes bind to hydrophobic compounds, affecting their free concentration and activity. Consider using a serum-free medium for your experiments if appropriate, or perform concentration-response curves to determine the effective concentration in your specific assay conditions.
- Possible Cause 3: Degradation of the compound in the aqueous solution.
 - Solution: Prepare fresh working solutions of **Enavogliflozin** from the frozen DMSO stock for each experiment. Do not store diluted aqueous solutions for extended periods.

Data Presentation

Table 1: Physicochemical Properties of Enavogliflozin



Property	Value	Reference
Molecular Weight	446.92 g/mol	[2]
Aqueous Solubility	2.5 mg/mL	[1][6]
DMSO Solubility	100 mg/mL	[2]
рКа	12.57	[1][6]
LogP	2.65	[1][6]

Table 2: Recommended Solvents for Stock and Working Solutions

Solution Type	Recommended Solvent	Maximum Concentration	Storage
Stock Solution	DMSO	100 mg/mL (223.75 mM)	-20°C (1 month) or -80°C (6 months)
Working Solution	Dilution of DMSO stock into desired aqueous buffer (e.g., PBS, Tris, HEPES)	Dependent on buffer composition and final DMSO concentration	Prepare fresh for each experiment

Experimental Protocols

Protocol 1: Preparation of a 10 mM Enavogliflozin Stock Solution in DMSO

- Materials:
 - Enavogliflozin powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
- Procedure:



- 1. Weigh out the required amount of **Enavogliflozin** powder. For 1 mL of a 10 mM stock solution, you will need 4.469 mg.
- 2. Add the appropriate volume of DMSO to the powder.
- 3. Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., 37°C water bath) and/or sonication can be used to aid dissolution if necessary.[2]
- 4. Visually confirm that the solution is clear and free of any particulate matter.
- 5. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- 6. Store the aliquots at -20°C or -80°C.

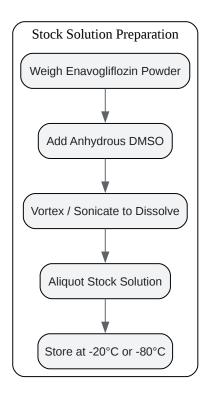
Protocol 2: Preparation of a Working Solution in an Aqueous Research Buffer

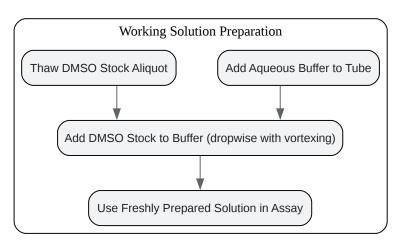
- Materials:
 - 10 mM Enavogliflozin stock solution in DMSO
 - Sterile aqueous research buffer (e.g., PBS, Tris-HCl, HEPES)
 - Sterile dilution tubes
- Procedure:
 - Determine the final concentration of Enavogliflozin and the final percentage of DMSO required for your experiment.
 - 2. Calculate the volume of the DMSO stock solution and the aqueous buffer needed.
 - 3. Add the calculated volume of the aqueous buffer to a sterile tube.
 - 4. While gently vortexing the aqueous buffer, add the calculated volume of the **Enavogliflozin** DMSO stock solution dropwise.
 - 5. Continue to vortex for a few seconds to ensure thorough mixing.
 - 6. Visually inspect the working solution for any signs of precipitation.



7. Use the freshly prepared working solution immediately for your experiments.

Visualizations

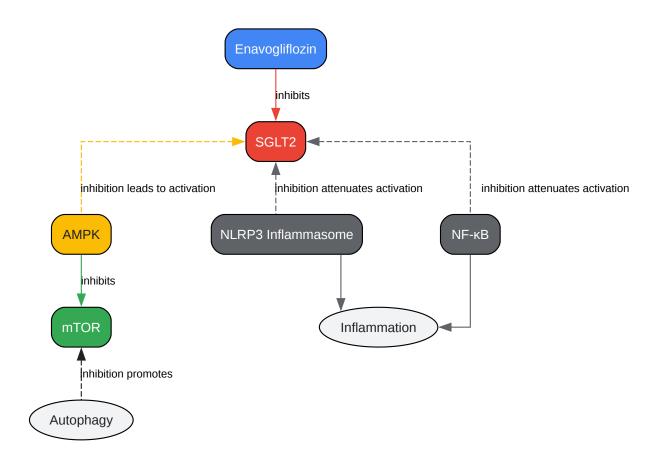




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Caption: Workflow for preparing **Enavogliflozin** stock and working solutions.





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